

Initial Characterization of As-Received CF53 Steel Bars: A Technical Guide

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Compound of Interest

Compound Name: CF53
Cat. No.: B15570918

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This technical guide provides a comprehensive overview of the initial characterization of as-received **CF53** steel bars. **CF53** is a medium-carbon steel known for its good balance of strength and toughness, making it a material of interest in various engineering applications.^[1] Understanding its baseline properties is crucial for subsequent processing and application development. This document outlines the typical chemical composition, mechanical properties, and microstructural characteristics of **CF53** steel in its as-received condition, and provides detailed experimental protocols for its characterization.

Material Composition and Properties

The nominal chemical composition and typical mechanical properties of as-received **CF53** steel are summarized below. These values can vary slightly based on the manufacturing process and supplier.

Table 1: Chemical Composition of CF53 Steel

Element	Content (wt.%)
Carbon (C)	0.50 - 0.57
Silicon (Si)	0.15 - 0.35
Manganese (Mn)	0.40 - 0.70
Phosphorus (P)	≤ 0.025
Sulfur (S)	≤ 0.035

Source:[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 2: Mechanical Properties of As-Received CF53 Steel (Typical Values)

Property	Value
Tensile Strength	650 - 880 MPa
Yield Strength (0.2% offset)	350 - 550 MPa
Elongation at Break	8 - 25 %
Hardness (Brinell)	~223 HB (Soft Annealed)
Hardness (Rockwell C)	57 - 62 HRC (After Hardening)

Source:[\[5\]](#)

Experimental Protocols

To ascertain the specific properties of a given batch of as-received **CF53** steel bars, a series of characterization experiments are essential. The following are detailed methodologies for key experiments.

Microstructural Analysis

The typical microstructure of as-received, hot-rolled medium-carbon steel like **CF53** consists of ferrite and pearlite. The relative amounts and morphology of these phases significantly influence the mechanical properties.

2.1.1. Sample Preparation (as per ASTM E3)

- **Sectioning:** Cut a representative cross-section from the as-received **CF53** steel bar using a low-speed diamond saw with coolant to minimize thermal alteration of the microstructure.
- **Mounting:** Mount the sectioned sample in a polymer resin (e.g., phenolic or epoxy) to facilitate handling during subsequent preparation steps.
- **Grinding:** Grind the mounted sample surface using successively finer grades of silicon carbide abrasive papers (e.g., 240, 320, 400, 600, 800, and 1200 grit). Ensure the sample is cooled with water to prevent heating. Rotate the sample 90 degrees between each grinding step to ensure a flat surface.
- **Polishing:** Polish the ground surface using a diamond suspension on a polishing cloth. Start with a coarser diamond paste (e.g., 6 μm) and finish with a finer one (e.g., 1 μm).
- **Etching:** Etch the polished surface to reveal the microstructure. A common etchant for carbon steels is Nital (a solution of 2-5% nitric acid in ethanol). Immerse or swab the sample with the etchant for a few seconds, then rinse with water and alcohol, and dry with a stream of warm air.

2.1.2. Microscopic Examination

- **Optical Microscopy:** Examine the etched sample under an optical microscope at various magnifications (e.g., 100x, 500x, 1000x). Observe the morphology and distribution of the ferrite (light-etching phase) and pearlite (dark-etching, lamellar phase) colonies.
- **Grain Size Determination (as per ASTM E112):** Determine the average grain size of the ferrite phase using the intercept method or by comparison with standard charts.
- **Scanning Electron Microscopy (SEM):** For higher resolution imaging, particularly of the pearlitic structure, use an SEM. This allows for detailed observation of the lamellar spacing within the pearlite.

Mechanical Property Testing

2.2.1. Tensile Testing (as per ASTM E8 / ISO 6892-1)

- Specimen Machining: Machine standard "dog-bone" shaped tensile specimens from the as-received **CF53** bars according to the dimensions specified in ASTM E8. The orientation of the specimen relative to the rolling direction of the bar should be noted.
- Test Procedure:
 - Measure the initial cross-sectional area of the gauge section of the specimen.
 - Mount the specimen in the grips of a universal testing machine.
 - Attach an extensometer to the gauge section to accurately measure strain.
 - Apply a uniaxial tensile load at a constant strain rate until the specimen fractures.
 - Record the load and displacement data throughout the test.
- Data Analysis: From the stress-strain curve, determine the following properties:
 - Ultimate Tensile Strength (UTS)
 - Yield Strength (typically at 0.2% offset)
 - Percent Elongation
 - Reduction of Area

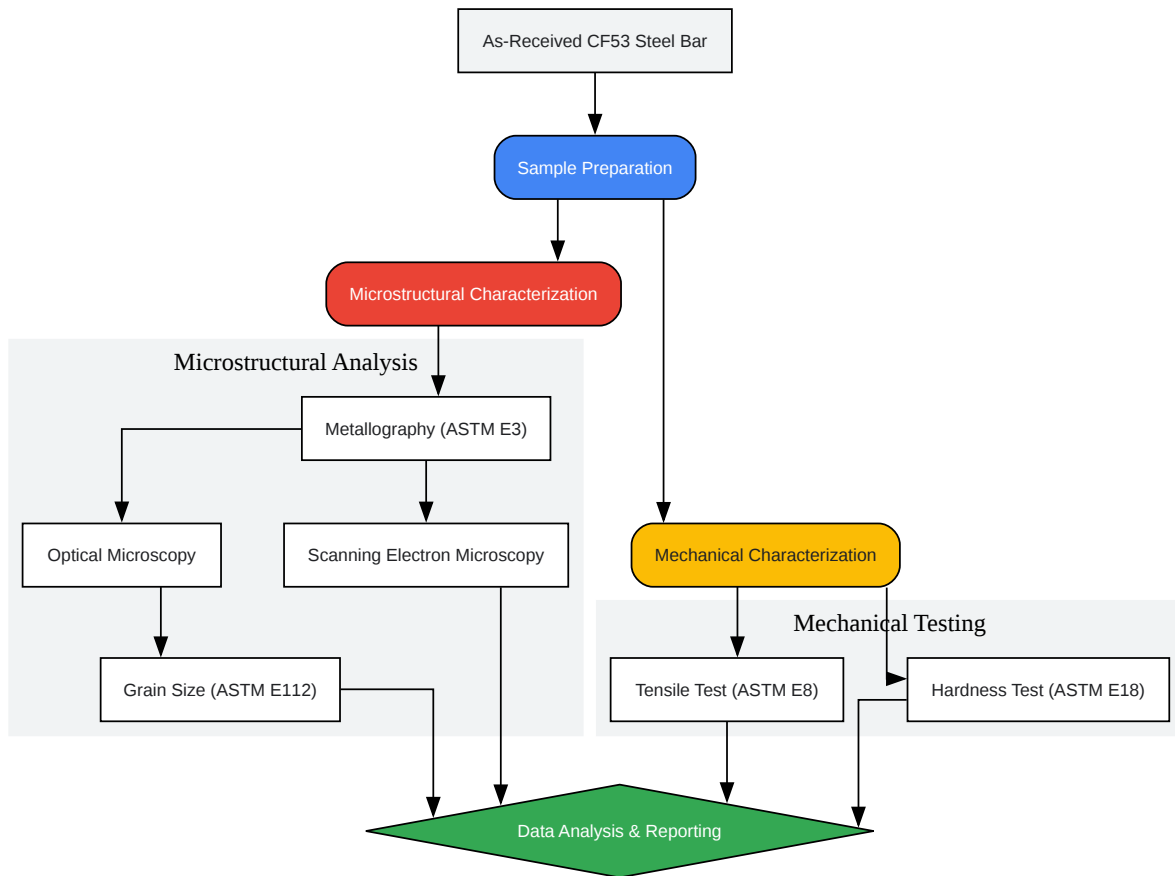
2.2.2. Hardness Testing (as per ASTM E18 / ISO 6508)

- Surface Preparation: Ensure the surface to be tested is flat, smooth, and free from scale or contaminants. A light grinding or polishing may be necessary.
- Test Procedure (Rockwell C Scale):
 - Place the prepared sample on the anvil of a Rockwell hardness tester.
 - Apply a minor load of 10 kgf.
 - Apply the major load of 150 kgf for a specified dwell time.

- Release the major load, and the machine will indicate the Rockwell C hardness (HRC) value based on the depth of indentation.
- Take multiple readings at different locations to ensure a representative average hardness value.

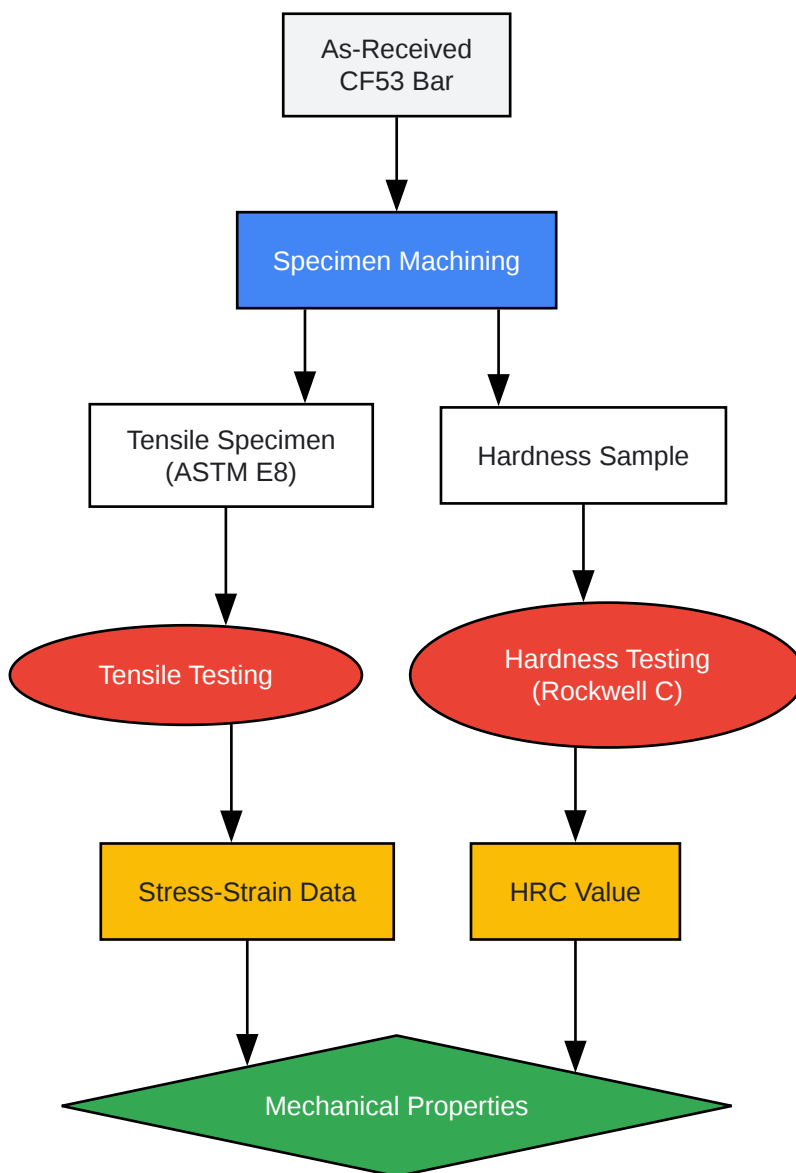
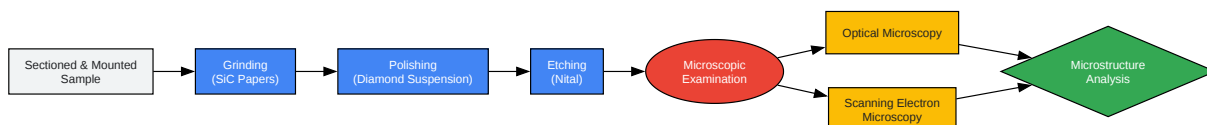
Visualizations

The following diagrams illustrate the workflow for the initial characterization of as-received **CF53** steel bars.



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Caption: Overall experimental workflow for **CF53** steel characterization.



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